Introduction: A Versatile Bifunctional Scaffold in Modern Chemistry

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Compound of Interest

Compound Name:	*N-(4-aminocyclohexyl)acetamide*
CAS No.:	*160357-84-6*
Cat. No.:	*B1289901*

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N-(4-aminocyclohexyl)acetamide is a bifunctional organic compound featuring a primary amine and a secondary acetamide group situated on a cyclohexane ring. This unique arrangement of functional groups on a conformationally well-defined, non-aromatic scaffold makes it a valuable building block, particularly in the fields of medicinal chemistry and materials science. Its ability to act as both a nucleophile (via the amine) and a hydrogen bond donor/acceptor (via the amide) provides synthetic chemists with a versatile tool for constructing more complex molecular architectures. This guide offers an in-depth exploration of its chemical properties, synthesis, stereochemistry, reactivity, and analytical characterization, tailored for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

N-(4-aminocyclohexyl)acetamide is a solid at room temperature. The presence of two polar, protic functional groups allows for strong intermolecular hydrogen bonding, influencing its physical state and solubility. The compound exists as a mixture of cis and trans stereoisomers, whose properties can differ significantly. While comprehensive experimental data for the pure compound is not extensively published, key identifiers and properties are summarized below.

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Property	Data	Reference(s)
Molecular Formula	$C_8H_{16}N_2O$	[1]
Molecular Weight	156.23 g/mol	[1][2]
CAS Number	160357-84-6 (isomer unspecified) 873537-23-6 (trans-isomer) 1378818-89-3 (cis-isomer HCl salt)	[1][3]
IUPAC Name	N-(4-aminocyclohexyl)acetamide	-
Appearance	Solid	
Storage Temperature	Room Temperature	[4]
Solubility	Soluble in methanol. Limited solubility in water and DMSO is expected due to its polar nature.	[5]

Synthesis and Purification

The most direct and common laboratory synthesis of **N-(4-aminocyclohexyl)acetamide** involves the selective N-acetylation of 1,4-diaminocyclohexane. The key challenge in this synthesis is achieving mono-acetylation without significant formation of the di-acetylated byproduct.

Causality in Synthetic Design:

- Choice of Starting Material: 1,4-Diaminocyclohexane is commercially available as a mixture of cis and trans isomers. For applications where stereochemistry is critical, starting with a pure isomer (e.g., trans-1,4-diaminocyclohexane) is essential. The trans isomer is often preferred in drug design to minimize conformational ambiguity.[6]

- Choice of Acetylating Agent: Acetic anhydride is often preferred over acetyl chloride. It is less volatile, less corrosive, and the acetic acid byproduct is easier to handle and remove than

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HCl. Using a slight molar deficit or a 1:1 molar ratio of the acetylating agent to the diamine favors mono-substitution.

- Solvent and Temperature: A polar aprotic solvent like dichloromethane (DCM) or tetrahydrofuran (THF) is suitable. The reaction is typically run at a reduced temperature (e.g., 0 °C) to control the exothermic reaction and improve selectivity by slowing the rate of the second acetylation.

- Purification: The product mixture, containing the desired mono-acetylated product, unreacted diamine, and di-acetylated byproduct, can be separated using column chromatography on silica gel. The significant difference in polarity between these three components allows for effective separation.

Experimental Protocol: Synthesis of trans-N-(4-aminocyclohexyl)acetamide

- Reaction Setup: Dissolve trans-1,4-diaminocyclohexane (1.0 eq) in anhydrous dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet. Cool the solution to 0 °C in an ice bath.

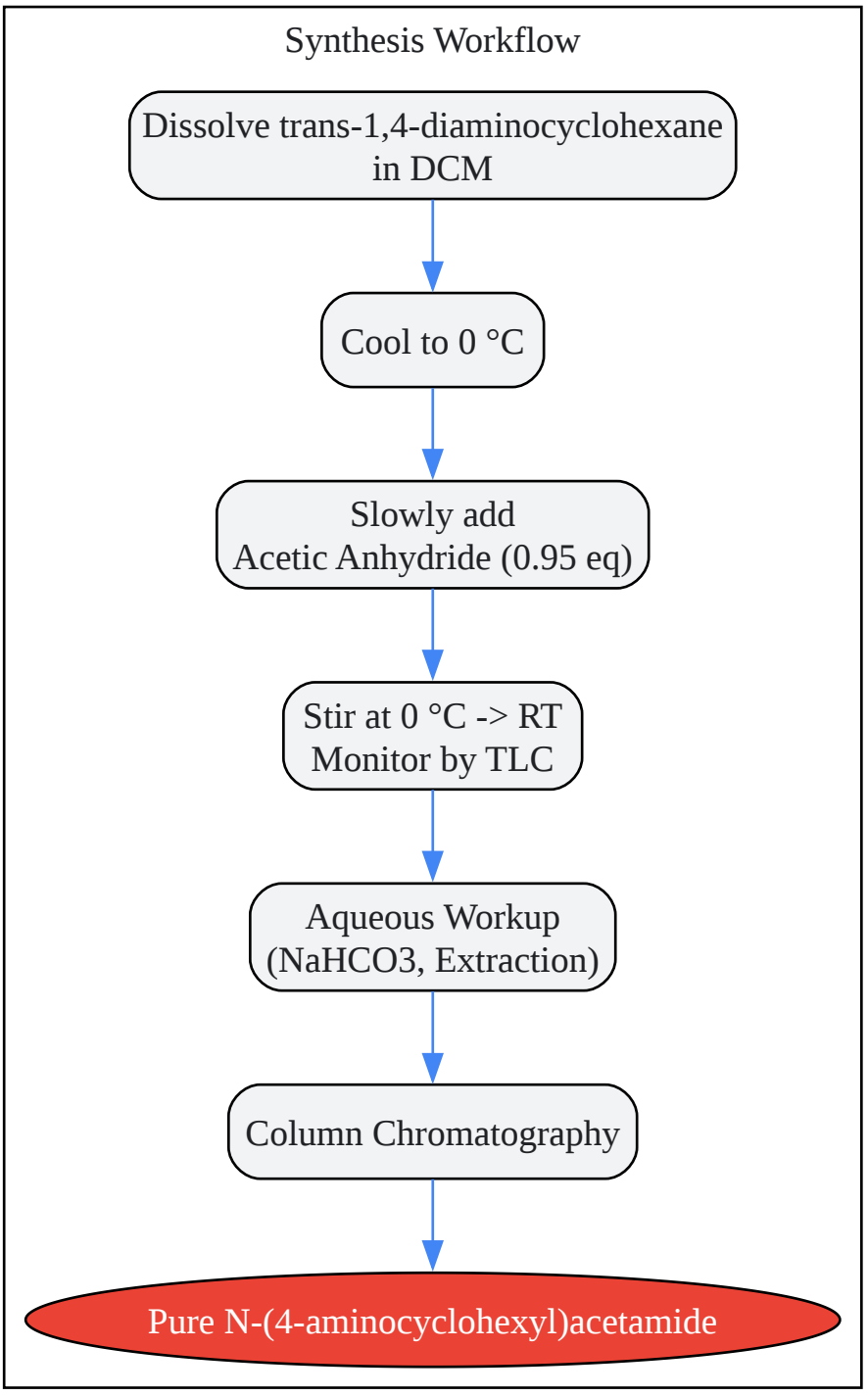
- Reagent Addition: Slowly add acetic anhydride (0.95 eq), dissolved in a small amount of DCM, to the stirred solution over 30 minutes. The slow addition is critical to minimize localized high concentrations of the acetylating agent, which would favor di-acetylation.

- Reaction Monitoring: Allow the reaction to stir at 0 °C for 1 hour and then warm to room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting diamine is mostly consumed.

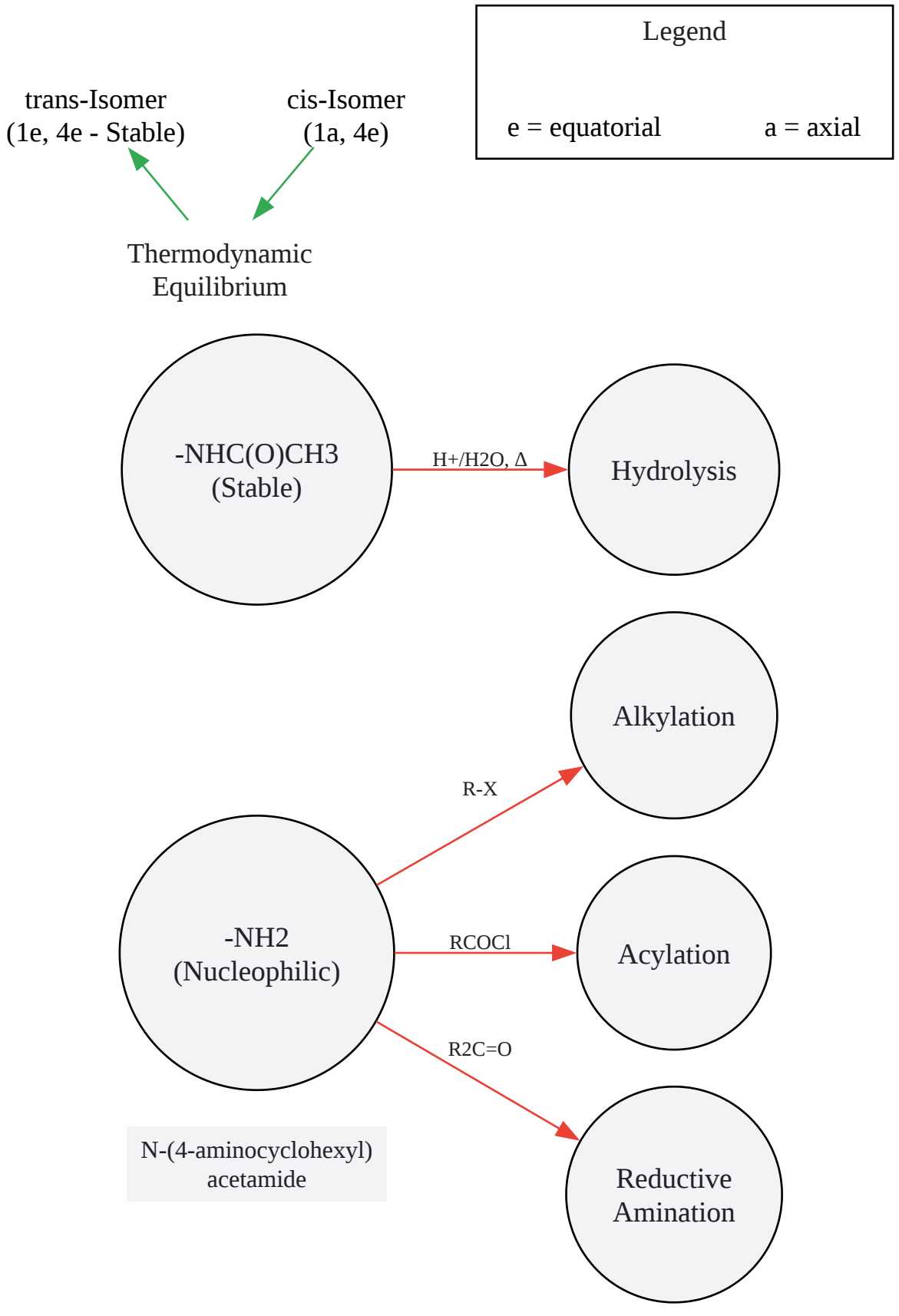
- Workup: Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate to neutralize the acetic acid byproduct. Extract the aqueous layer three times with DCM. Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification: Purify the resulting crude oil or solid by flash column chromatography on silica gel, using a gradient elution of DCM/Methanol, to isolate the pure trans-**N-(4-aminocyclohexyl)acetamide**.

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